

Personal protective equipment for handling 2-Fluoroacetophenone

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Compound of Interest

Compound Name: 2-Fluoroacetophenone

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Essential Safety and Handling Guide for 2-Fluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Fluoroacetophenone**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Immediate Safety Information

2-Fluoroacetophenone is a hazardous chemical that can cause severe skin burns, serious eye damage, and respiratory irritation.^[1] It is also a lachrymator, meaning it can cause tearing.^[1] Short exposure could lead to serious temporary or residual injury even with prompt medical attention.^[1]

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water, and remove all contaminated clothing and shoes.^{[1][2][3][4]} For extensive contact, it is recommended to continuously rub 2.5% calcium gluconate gel into the affected area for 1.5 hours or until medical attention is available.^[1] Seek immediate medical advice.^[1]

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Continue rinsing and get immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[1\]](#)[\[4\]](#) If the person is not breathing, give artificial respiration.[\[1\]](#)[\[4\]](#) Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- If swallowed: Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Rinse the mouth with water.[\[1\]](#)[\[2\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#)[\[2\]](#) Call a poison center or doctor immediately.[\[1\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Fluoroacetophenone**.

PPE Category	Required Equipment	Specifications
Eye/Face Protection	Chemical safety goggles and face shield	Must conform to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133. [2] [3]
Skin Protection	Protective gloves and lab coat/protective clothing	Handle with gloves that have been inspected prior to use. [2] Wear appropriate protective clothing to prevent skin exposure. [1] [3]
Respiratory Protection	Vapor respirator	In case of inadequate ventilation, wear respiratory protection. [1] [5] A dust mask type N95 (US) may also be appropriate in certain situations.
Foot Protection	Safety shoes	Recommended as per 29 CFR 1910.136. [1]

Operational Plan for Handling and Storage

Handling:

- Always handle **2-Fluoroacetophenone** in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[6\]](#)[\[7\]](#) Do not breathe vapors or mist.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[2\]](#)[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[8\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- This substance is moisture-sensitive; consider storing under an inert gas.[\[1\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[1\]](#)[\[3\]](#)[\[6\]](#)

Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Do not let this chemical enter the environment.[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Fluoroacetophenone**.

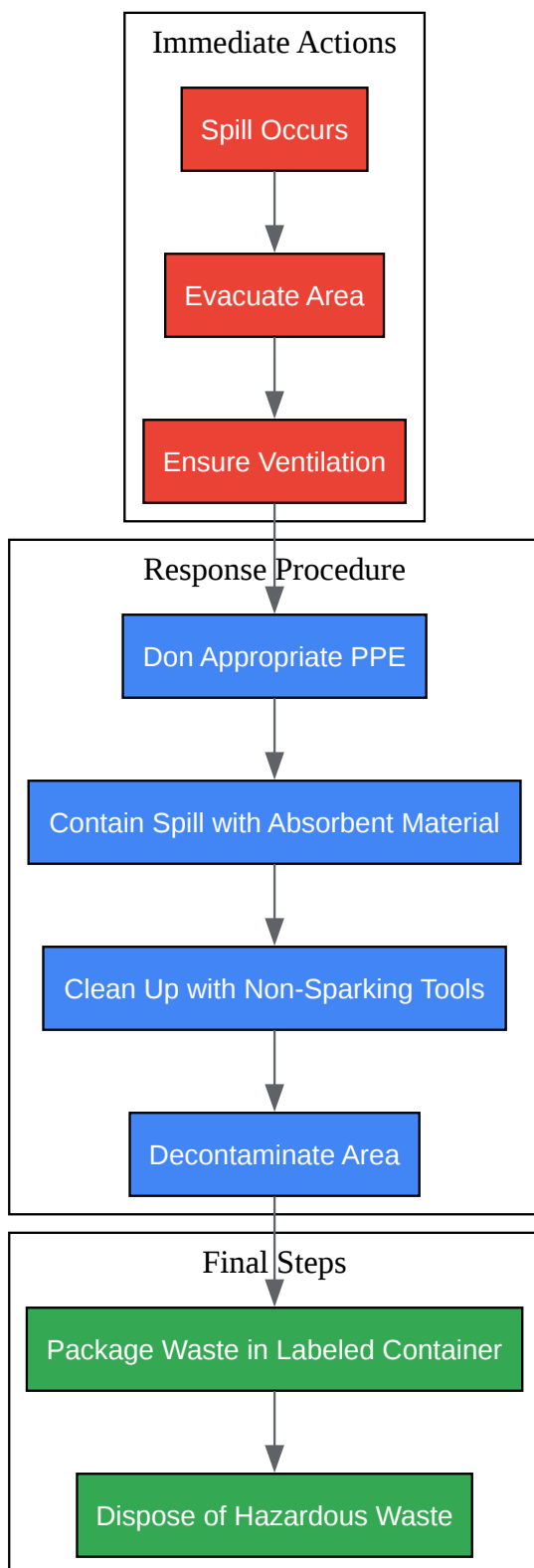
Property	Value
Molecular Formula	C8H7FO
Molecular Weight	138.14 g/mol [3]
Appearance	Colorless to light yellow liquid[2][3]
Boiling Point	187 - 189 °C (lit.)[2]
Melting Point	26 - 27 °C[2]
Flash Point	61 - 62 °C (closed cup)[2][5]
Density	1.121 - 1.137 g/mL at 20 °C[2][5]

Experimental Protocol: Chemical Spill Response

This protocol outlines the immediate steps to be taken in the event of a **2-Fluoroacetophenone** spill.

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated.[1]
- **Don Appropriate PPE:** Before attempting to clean the spill, emergency responders must wear the appropriate personal protective equipment as detailed in Section 2.[1]
- **Contain the Spill:** Stop the leak if it is safe to do so.[1] For liquid spills, contain the spillage using non-combustible absorbent materials such as sand, earth, or vermiculite.[2]
- **Clean Up:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[2][7]
- **Decontaminate:** Decontaminate the spill area thoroughly.
- **Dispose of Waste:** Dispose of the container with the spilled material as hazardous waste according to regulations.[1][2]

Visual Workflow for Chemical Spill



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Caption: Workflow for handling a chemical spill of **2-Fluoroacetophenone**.

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